

Structure and properties of 6,8-Dimethoxyquinoline

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Compound of Interest

Compound Name: 6,8-Dimethoxyquinoline

CAS No.: 111454-91-2

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The Structure and Properties of **6,8-Dimethoxyquinoline**: An In-Depth Technical Guide

Executive Summary

6,8-Dimethoxyquinoline represents a specialized scaffold in heterocyclic chemistry, distinguished by its electron-rich quinoline core. Unlike the more common monosubstituted quinolines, the 6,8-dimethoxy motif introduces a unique electronic push-pull system that significantly alters the molecule's basicity, coordination ability, and metabolic stability. This compound serves as a critical intermediate in the synthesis of aminoquinoline antimalarials (analogous to Primaquine), c-Met kinase inhibitors for oncology, and as a bidentate ligand in organometallic catalysis.

This guide provides a rigorous technical analysis of its molecular architecture, validated synthetic protocols, and physicochemical properties, designed to support researchers in medicinal chemistry and materials science.

Molecular Architecture & Physicochemical Profile[1]

The physicochemical behavior of **6,8-dimethoxyquinoline** is governed by the dual methoxy substituents, which act as strong electron-donating groups (EDGs).

Structural Specifications

Property	Specification
IUPAC Name	6,8-Dimethoxyquinoline
Molecular Formula	C ₁₁ H ₁₁ NO ₂
Molecular Weight	189.21 g/mol
SMILES	<chem>COC1CC(OC)C2NCCCC2C1</chem>
Topological Polar Surface Area	~30-35 Å ²
LogP (Predicted)	2.1 – 2.4 (Lipophilic)
H-Bond Acceptors	3 (N1, O6, O8)

Electronic Effects & Reactivity

- **Basicity:** The methoxy group at the C8 position exerts a steric influence on the ring nitrogen (N1), potentially reducing coordination strength compared to unsubstituted quinoline, while simultaneously increasing electron density via resonance.
- **Electrophilic Substitution:** The C5 and C7 positions are highly activated due to the ortho/para directing effects of the methoxy groups at C6 and C8. This makes the scaffold prone to nitration or halogenation at C5.
- **Nucleophilic Attack:** The pyridine ring (N1–C4) remains electron-deficient, facilitating nucleophilic substitution at C2 and C4, particularly if activated by N-oxidation.

Synthetic Pathways & Optimization

Two primary routes are established for the synthesis of **6,8-dimethoxyquinoline**: the classical Skraup Cyclization (for bulk synthesis) and the Transition-Metal Catalyzed Alkoxylation (for high-purity derivatives).[1]

Protocol A: Modified Skraup Cyclization (The "Workhorse" Route)

Rationale: This method utilizes the regioselectivity of the Skraup reaction. Starting with 2,4-dimethoxyaniline, the cyclization is directed to the vacant position ortho to the amine (C6 of the aniline), which corresponds to the C5 position of the forming quinoline ring? Correction: The closure occurs at the free ortho position.

- Reactant: 2,4-Dimethoxyaniline.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Substituent Mapping:
 - The 2-OMe group (ortho to NH₂) becomes the 8-OMe group in quinoline.[\[1\]](#)
 - The 4-OMe group (para to NH₂) becomes the 6-OMe group in quinoline.[\[1\]](#)
 - Result: **6,8-Dimethoxyquinoline**.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Step-by-Step Protocol:

- Reagent Prep: In a 500 mL round-bottom flask, mix 2,4-dimethoxyaniline (0.1 mol), glycerol (0.3 mol), and sodium 3-nitrobenzenesulfonate (0.05 mol) as the oxidant (safer than As₂O₅).
- Acid Addition: Cautiously add sulfuric acid (70%) (50 mL) dropwise with stirring. The reaction is highly exothermic.
- Reflux: Heat the mixture to 140°C for 4 hours. Monitor the disappearance of aniline via TLC (EtOAc:Hexane 1:1).
- Workup: Cool to room temperature. Pour onto crushed ice (500 g). Basify to pH 10 with NH₄OH.
- Extraction: Extract with Dichloromethane (DCM) (3 x 100 mL). Wash organic layer with brine, dry over Na₂SO₄.
- Purification: Recrystallize from ethanol or purify via flash chromatography (SiO₂, 0-5% MeOH in DCM).

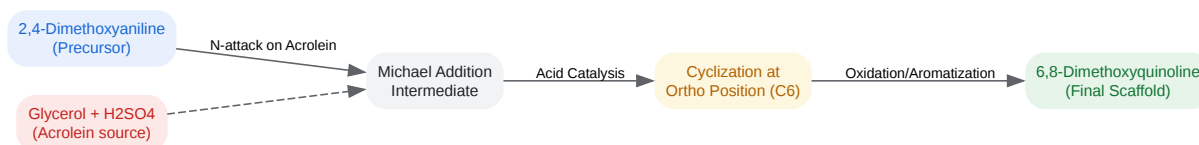
Protocol B: Cu-Catalyzed Methoxylation (The "Precision" Route)

Rationale: Ideal for late-stage functionalization or when starting from halogenated precursors like 6,8-dibromoquinoline.[1]

- Substrate: 6,8-Dibromoquinoline.
- Conditions: React with NaOMe (4 equiv) and CuI (10 mol%) in DMF at 120°C.
- Outcome: Yields **6,8-dimethoxyquinoline** with high regiocontrol, avoiding the tar formation typical of Skraup reactions.

Visualization of Synthesis Logic

The following diagram illustrates the regiochemical logic of the Skraup synthesis, confirming the 6,8-substitution pattern.



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Figure 1: Regioselective synthesis pathway from 2,4-dimethoxyaniline to **6,8-dimethoxyquinoline** via Skraup cyclization.

Structural Characterization Standards

Researchers must validate the structure using NMR. The symmetry (or lack thereof) is the key indicator.

Expected ¹H NMR Data (400 MHz, CDCl₃):

- Aromatic Region (Quinoline Core):

- H2: ~8.7 ppm (dd, J = 4.2, 1.6 Hz). Most deshielded due to adjacent Nitrogen.
- H4: ~8.0 ppm (dd).
- H3: ~7.3 ppm (dd).
- H5 & H7: The benzene ring protons.[8] H5 appears as a doublet (~6.7-7.0 ppm) with meta-coupling (J ~ 2.5 Hz) to H7.[1] H7 appears similarly, often slightly more shielded due to being flanked by two methoxy groups (though position 8-OMe affects it differently than 6-OMe).[1]
- Aliphatic Region:
 - 6-OMe: Singlet, ~3.92 ppm (3H).[9]
 - 8-OMe: Singlet, ~4.05 ppm (3H). (Distinct shifts due to different electronic environments).

QC Criteria:

- Purity: >98% by HPLC (254 nm).
- Identity: Mass Spec (ESI+) should show [M+H]⁺ peak at m/z 190.2.

Biological & Pharmaceutical Applications

Pharmacophore Potential

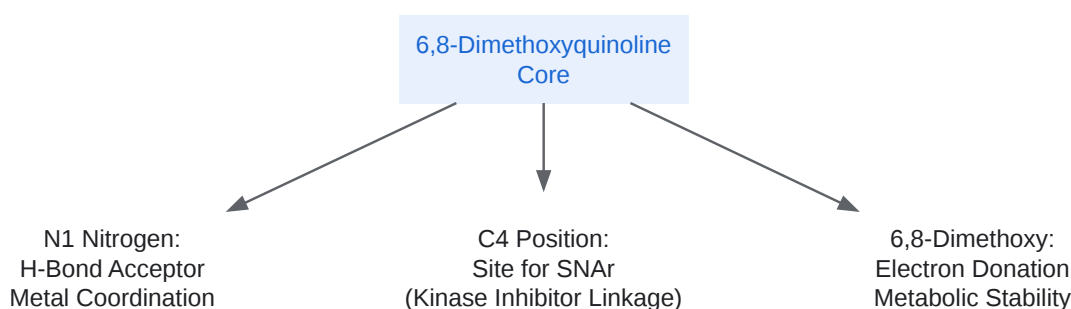
The **6,8-dimethoxyquinoline** core is a bioisostere for the quinolone antibiotics and a precursor to 8-aminoquinolines.[1]

- Antimalarial Activity: The 8-methoxy group is crucial for the activity of Primaquine.[1] Modifying this to a 6,8-dimethoxy system alters metabolic clearance rates (CYP450 interaction) and reduces hematotoxicity in some models.
- Kinase Inhibition: Derivatives (e.g., 4-chloro-**6,8-dimethoxyquinoline**) are intermediates for c-Met inhibitors (like Cabozantinib analogs), where the methoxy groups optimize binding pocket occupancy via hydrophobic interactions.[1]

Coordination Chemistry

The N1 nitrogen and 8-OMe oxygen can act as a hemilabile bidentate ligand. This "N,O-chelating" ability is exploited in:

- Copper Catalysis: Stabilizing Cu(I) species during oxidative coupling reactions.
- Sensing: Fluorescent detection of metal ions (Zn^{2+} , Cd^{2+}), where the fluorescence is quenched or enhanced upon chelation.



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Figure 2: Structure-Activity Relationship (SAR) map highlighting reactive and functional sites.[1]

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